

The Role of Diptericin in the Drosophila IMD Pathway: A Technical Guide

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Compound of Interest

Compound Name: *Diptericin*

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Abstract

Diptericin is a key antimicrobial peptide (AMP) in the innate immune response of *Drosophila melanogaster*, primarily targeting Gram-negative bacteria.^[1] Its expression is a canonical readout for the activation of the Immune Deficiency (IMD) pathway, a crucial signaling cascade that responds to diaminopimelic acid (DAP)-type peptidoglycan found in the cell walls of most Gram-negative and certain Gram-positive bacteria. This technical guide provides an in-depth overview of the function and regulation of **Diptericin** within the IMD pathway, supported by quantitative data, detailed experimental protocols, and visual representations of the underlying molecular mechanisms.

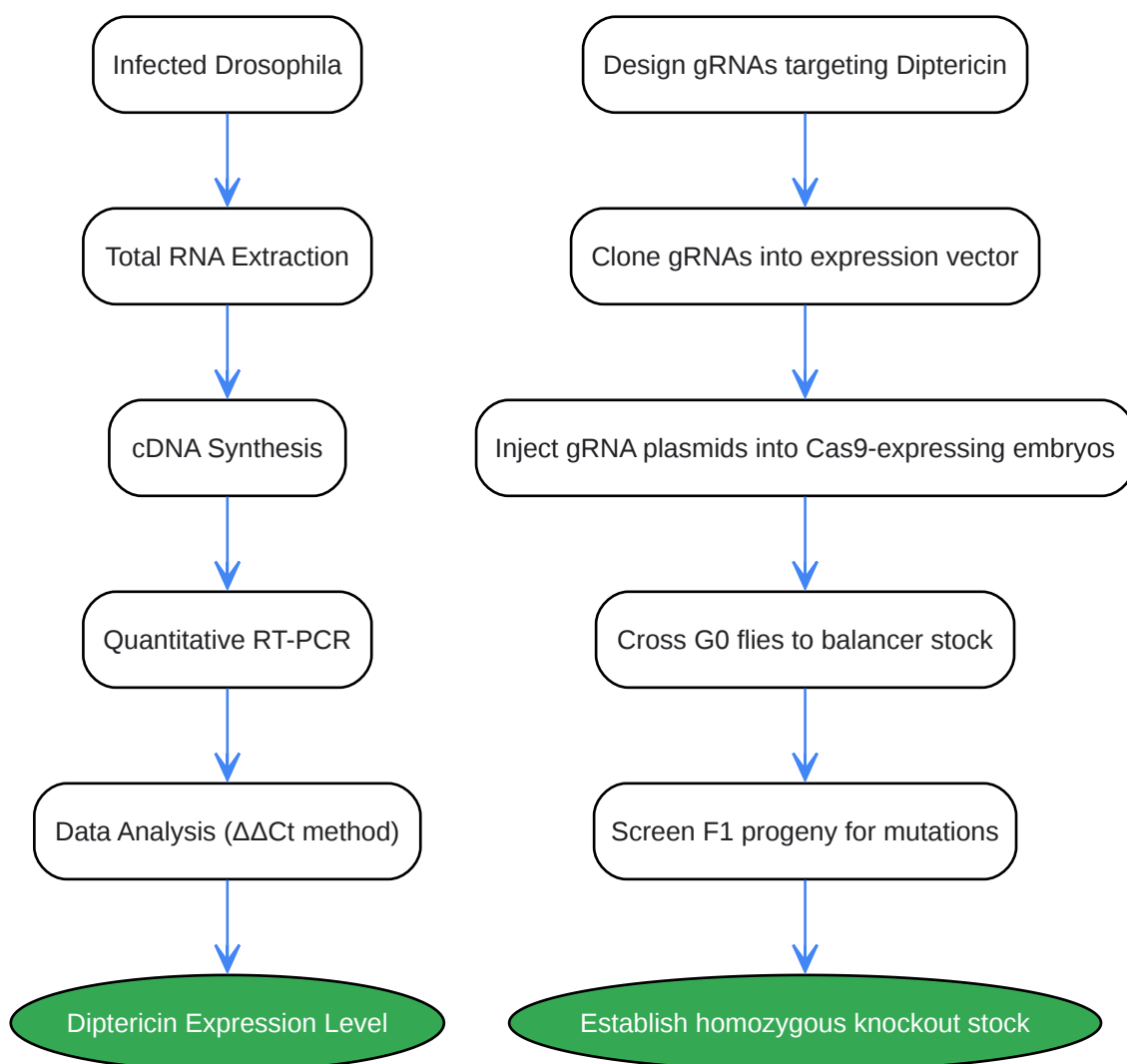
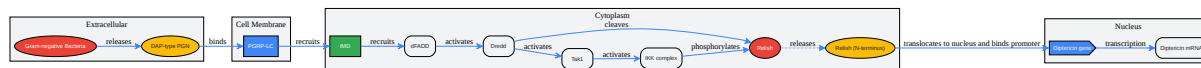
Introduction to the IMD Pathway and Diptericin

The innate immune system of *Drosophila melanogaster* is a powerful model for understanding conserved mechanisms of host defense. It relies on two primary signaling pathways, the Toll and IMD pathways, to recognize and combat microbial infections.^[2] The IMD pathway is essential for the defense against Gram-negative bacteria and is initiated by the recognition of DAP-type peptidoglycan by the transmembrane receptor Peptidoglycan Recognition Protein LC (PGRP-LC). This recognition event triggers a signaling cascade that culminates in the activation of the NF- κ B transcription factor Relish, which then translocates to the nucleus to induce the expression of a battery of AMPs, including **Diptericin**.^[3]

Diptericin is a 9 kDa, proline-rich peptide that exhibits potent bactericidal activity against Gram-negative bacteria.[1] It is a member of the **Diptericin** family of AMPs and its expression is almost exclusively regulated by the IMD pathway, making it a reliable marker for the activation of this immune response.[4]

The IMD Signaling Pathway

The activation of the IMD pathway and subsequent expression of **Diptericin** follows a well-defined signaling cascade.



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